

Technical Support Center: Z-VRPR-FMK

Reconstitution & Formulation

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Compound of Interest

Compound Name: Z-VRPR-FMK trifluoroacetate salt

Cat. No.: B1573926

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Product: Z-VRPR-FMK (MALT1 Inhibitor) Chemical Class: Peptidyl Fluoromethylketone

Primary Application: Inhibition of MALT1 paracaspase activity (NF- κ B signaling)[1][2]

The Solubility Paradox: Read This First

Why is this difficult? Z-VRPR-FMK combines a hydrophobic peptide backbone (Val-Arg-Pro-Arg) with a reactive fluoromethylketone (FMK) warhead.[1][2] While the presence of Arginine residues provides some polarity, the FMK group and the N-terminal Z (benzyloxycarbonyl) group drive the molecule toward hydrophobicity.[1][2]

- **The Trap:** Users often attempt to dissolve the powder directly in aqueous buffers (PBS, Saline) because some datasheets list water solubility up to 1 mg/mL.[1][2] Do not do this for stock solutions. Aqueous solutions of FMK inhibitors are thermodynamically unstable and prone to rapid hydrolysis and precipitation.
- **The Rule:** Always establish a high-concentration primary stock in an organic solvent (DMSO) before attempting aqueous dilution.[1][2]

Master Reconstitution Protocols

Protocol A: The "Gold Standard" (DMSO Stock)

Best for: In vitro assays, cell culture spiking, and long-term storage.^{[1][2]}

Solvent: Anhydrous DMSO (Dimethyl Sulfoxide) Target Concentration: 10 mM – 20 mM
(approx.^{[1][2]} 6.7 – 13.5 mg/mL) Max Solubility: ~100 mg/mL (147 mM)^{[1][2]}

Step-by-Step:

- Equilibrate: Allow the product vial to warm to Room Temperature (RT) for 15 minutes before opening. Why? To prevent condensation moisture from entering the hygroscopic powder.^[1]
- Add Solvent: Add the calculated volume of high-grade anhydrous DMSO.
- Vortex: Vortex vigorously for 30 seconds.
- Inspect: The solution should be crystal clear. If particles persist, sonicate in a water bath for 2 minutes at RT.
- Aliquot: Immediately divide into single-use aliquots (e.g., 10–50 μ L).
- Store: -80°C (Stable for 6 months).

Protocol B: The "No-DMSO" Alternative (Ethanol)

Best for: Systems strictly intolerant to DMSO, though solubility is lower.^{[1][2]}

Solvent: 100% Ethanol (Molecular Biology Grade) Target Concentration: 1 mM – 5 mM

Limitations: Ethanol evaporates quickly, changing concentration over time.^{[1][2]} Store at -80°C in sealed, O-ring tubes.

In Vivo Formulation (Animal Models)

Direct injection of 100% DMSO is toxic.^{[1][2]} You must use a "Co-solvent System" to keep the hydrophobic drug in solution while making it biocompatible.

The "Step-Down" Precipitation Avoidance Method

Critical Logic: You cannot mix all components at once. You must add them in order of decreasing polarity to "wrap" the drug molecules in surfactant before they see the water.

Formulation Recipe: 10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline^{[1][2]}

Order of Addition	Component	Function	Volume (for 1 mL total)	Action
1	Drug Stock (in DMSO)	Solubilizer	100 µL	Dissolve drug at 10x final conc.
2	PEG300	Co-solvent	400 µL	Add slowly, vortex continuously. ^{[1][2]}
3	Tween 80	Surfactant	50 µL	Add, vortex until clear. ^[2]
4	Saline (0.9% NaCl)	Carrier	450 µL	Add dropwise while vortexing.

Troubleshooting the Emulsion:

- Issue: Solution turns milky white immediately after adding Saline.^{[1][2]}
- Cause: "Crashing out."^{[1][2]} The drug precipitated because the surfactant layer wasn't formed.
- Fix: You must ensure the DMSO/PEG/Tween mixture is perfectly homogeneous before the first drop of saline touches it. Warm the saline to 37°C before addition to reduce thermal shock.

Visual Troubleshooting Guides

Workflow: Solvent Selection Decision Tree



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Caption: Decision matrix for selecting the appropriate solvent system based on experimental constraints.

Frequently Asked Questions (FAQ)

Q1: Can I dissolve Z-VRPR-FMK directly in PBS to avoid organic solvents? A: Technically, yes (up to ~1 mg/mL with sonication), but it is highly discouraged.[\[1\]](#)[\[2\]](#)

- Reason 1: The FMK group is an electrophile. In aqueous buffers (especially at pH > 7.5), it undergoes slow hydrolysis, losing potency.[\[1\]](#)[\[2\]](#)
- Reason 2: The solution is often metastable.[\[3\]](#) It may look clear initially but precipitate after 2 hours at 37°C (incubation temp), leading to false negatives in your assay.[\[1\]](#)[\[2\]](#)
- Solution: Always use a concentrated organic stock (DMSO) and dilute into the buffer immediately before use.[\[1\]](#)[\[2\]](#)

Q2: My assay buffer contains DTT. Is this a problem? A: CRITICAL WARNING. Yes.

- Mechanism: DTT (Dithiothreitol) and Mercaptoethanol are strong nucleophiles.[\[1\]](#)[\[2\]](#) They will attack the fluoromethylketone (FMK) warhead of Z-VRPR-FMK, neutralizing the inhibitor before it reaches the MALT1 enzyme.[\[1\]](#)[\[2\]](#)
- Fix: Remove thiols (DTT, BME) from your assay buffer. If a reducing agent is strictly required for enzyme stability, use TCEP (Tris(2-carboxyethyl)phosphine) at the lowest effective concentration, as it is less reactive toward FMK than DTT.[\[1\]](#)[\[2\]](#)

Q3: The solution turned cloudy when I diluted my DMSO stock into the culture medium. A: You likely exceeded the solubility limit or added it too fast.

- The "Crash" Point: Most hydrophobic peptides precipitate if the DMSO concentration drops below 1% while the peptide concentration remains high.
- Troubleshooting:
 - Ensure your final concentration in media does not exceed 50–100 µM.[\[2\]](#)
 - Vortex the culture medium while adding the DMSO stock (dynamic addition).
 - Pre-warm the culture medium to 37°C.

Q4: Is Z-VRPR-FMK supplied as a salt? Does this affect reconstitution? A: Yes, it is typically supplied as a TFA salt (Trifluoroacetate).[1][2]

- Impact: The salt form aids initial solubility but makes the solution acidic.
- Buffer Check: When diluting into small volumes of unbuffered saline, check the pH. If it drops below 5.0, it may cause injection site irritation in vivo. In buffered media (PBS, DMEM), the buffering capacity is usually sufficient to neutralize the TFA.[2]

Stability & Storage Cheat Sheet

State	Condition	Stability Estimate	Notes
Lyophilized Powder	-20°C or -80°C	2 Years	Keep desiccated.[1][2]
DMSO Stock (10mM)	-80°C	6 Months	Avoid freeze/thaw (>3 cycles).[1][2][4]
DMSO Stock (10mM)	-20°C	1 Month	Risk of condensation if seal is poor.[1][2]
Aqueous Dilution	37°C (Culture)	24–48 Hours	Potency degrades via hydrolysis.[1][2]
Aqueous Dilution	4°C (Fridge)	< 1 Week	Prone to precipitation.[1][2]

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